

Application Note: Scalable Synthesis of N-[4-(quinoxalin-2-yl)phenyl]propanamide

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Compound of Interest

Compound Name: *N*-[4-(quinoxalin-2-yl)phenyl]propanamide

Cat. No.: B12495662

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Executive Summary & Retrosynthetic Analysis

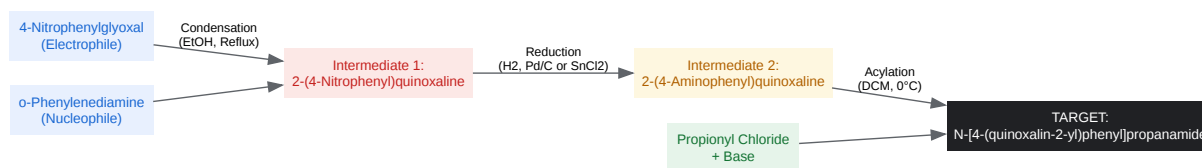
The synthesis of the target molecule, **N-[4-(quinoxalin-2-yl)phenyl]propanamide**, is best approached via a convergent linear sequence. While direct coupling (Suzuki-Miyaura) is possible, the Condensation-Reduction-Acylation route is selected here for its cost-effectiveness, scalability, and the high crystalline purity of intermediates, which minimizes the need for chromatographic purification.

Strategic Logic:

- **Heterocycle Construction:** The quinoxaline core is built first to exploit the high stability of the pyrazine ring during subsequent transformations.
- **Nitrogen Management:** We utilize a nitro- group as a "masked" amine. This prevents side reactions during the condensation phase and allows for a controlled release of the nucleophilic aniline moiety.
- **Late-Stage Functionalization:** The propanamide tail is installed last, allowing this protocol to be easily adapted for other amide analogs (SAR exploration) by simply changing the acyl

chloride.

Scheme 1: Reaction Pathway



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Figure 1: Synthetic pathway designed for high atom economy and intermediate stability.

Detailed Experimental Protocol

Phase A: Construction of the Quinoxaline Core

Objective: Synthesis of 2-(4-nitrophenyl)quinoxaline. Principle: Double condensation of a 1,2-diamine with an

-ketoaldehyde.

- Reagents:
 - o-Phenylenediamine (OPDA) [CAS: 95-54-5]
 - 4-Nitrophenylglyoxal monohydrate [CAS: 2461-15-6]
 - Ethanol (Absolute)

Procedure:

- Charge: In a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar, dissolve 4-nitrophenylglyoxal monohydrate (10.0 mmol, 2.15 g) in Ethanol (40 mL).
- Addition: Add o-phenylenediamine (10.0 mmol, 1.08 g) in a single portion.

- Note: The solution will immediately darken (orange/brown) indicating imine formation.
- Reflux: Attach a reflux condenser and heat the mixture to reflux (78 °C) for 2 hours.
 - Monitoring: Monitor by TLC (System: Hexane/EtOAc 7:3). The starting diamine is highly polar; the product is less polar and often fluorescent under UV (254/365 nm).
- Workup (Crystallization): Cool the reaction mixture to room temperature, then chill in an ice bath (0–4 °C) for 30 minutes. The product, 2-(4-nitrophenyl)quinoxaline, will precipitate as yellow/orange needles.
- Isolation: Filter the solid under vacuum. Wash the cake with cold ethanol (2 x 10 mL) to remove unreacted diamine (which is an oxidation liability).
- Drying: Dry in a vacuum oven at 50 °C.
 - Expected Yield: 85–95%.
 - Checkpoint:

H NMR should show characteristic quinoxaline protons (singlet at ~9.3 ppm for H-2 of quinoxaline).

Phase B: Reduction of the Nitro Group

Objective: Synthesis of 2-(4-aminophenyl)quinoxaline. Method Choice: Catalytic Hydrogenation (Cleaner profile) or SnCl

(Robust for labs without H

lines). Protocol below uses Pd/C for pharmaceutical relevance.

Procedure:

- Solution: Dissolve 2-(4-nitrophenyl)quinoxaline (5.0 mmol, 1.25 g) in THF/MeOH (1:1, 50 mL).
 - Note: Quinoxalines can have poor solubility; gentle warming may be required.

- Catalyst: Under an inert atmosphere (N₂), carefully add 10% Pd/C (10 wt%, ~125 mg).
 - Safety: Pd/C is pyrophoric. Do not add to dry solvent; wet the catalyst with a small amount of water or toluene first if possible, or add to the solution under N₂ flow.
- Hydrogenation: Purge the vessel with H₂ (balloon pressure is sufficient) and stir vigorously at Room Temperature (RT) for 4–6 hours.
 - Endpoint: The yellow suspension typically turns to a clearer or slightly darker solution as the amine forms. TLC will show a significant polarity shift (amine is more polar/streaking).
- Filtration: Filter through a pad of Celite to remove the catalyst. Wash the pad with MeOH.
- Concentration: Evaporate the solvent in vacuo to obtain the crude amine as a brownish solid.
 - Purification: Usually sufficiently pure for the next step. If necessary, recrystallize from Ethanol.

Phase C: Selective Acylation (The Target)

Objective: Synthesis of **N-[4-(quinoxalin-2-yl)phenyl]propanamide**.

Procedure:

- Setup: In a dry 100 mL RBF, suspend/dissolve 2-(4-aminophenyl)quinoxaline (2.0 mmol, 442 mg) in anhydrous Dichloromethane (DCM) (20 mL).
- Base: Add Triethylamine (TEA) (3.0 mmol, 0.42 mL). Cool the mixture to 0 °C (ice bath).
- Acylation: Dropwise add Propionyl chloride (2.2 mmol, 0.19 mL) via syringe.
 - Observation: Fumes (HCl) may form; the solution may clear up as the reaction proceeds.
- Reaction: Allow to warm to RT and stir for 2 hours.

- Quench & Workup:
 - Dilute with DCM (30 mL).
 - Wash with Sat. NaHCO₃ (2 x 20 mL) to remove excess acid/chloride.
 - Wash with Brine (20 mL).
 - Dry organic layer over Na₂SO₄, filter, and concentrate.^[1]
- Final Purification: Recrystallize the crude solid from Ethanol/Water or purify via Flash Column Chromatography (0–5% MeOH in DCM) if ultra-high purity (>99%) is required for biological assays.

Data & Validation

Stoichiometry & Critical Parameters

Reagent	Equiv.[2][3]	Role	Critical Note
o-Phenylenediamine	1.0	Nucleophile	Air sensitive; use fresh or recrystallized. Darkened material reduces yield.
4-Nitrophenylglyoxal	1.0–1.1	Electrophile	Hydrate form is standard. Excess is easily washed away.
Pd/C (10%)	10 wt%	Catalyst	Ensure inert atmosphere to prevent fire.
Propionyl Chloride	1.1	Electrophile	Moisture sensitive. Add at 0°C to prevent bis-acylation.
Triethylamine	1.5	Base	Scavenges HCl byproduct.

Analytical Checkpoints (Self-Validating System)

- Intermediate 1 (Nitro):
 - Appearance: Yellow/Orange Needles.
 - TLC: High R
(Non-polar).
 - MS (ESI+): [M+H]
= 252.
- Intermediate 2 (Amine):
 - Appearance: Brown/Reddish solid.

- TLC: Lower R

, stains purple/red with Ninhydrin (primary amine).
- MS (ESI+): [M+H]

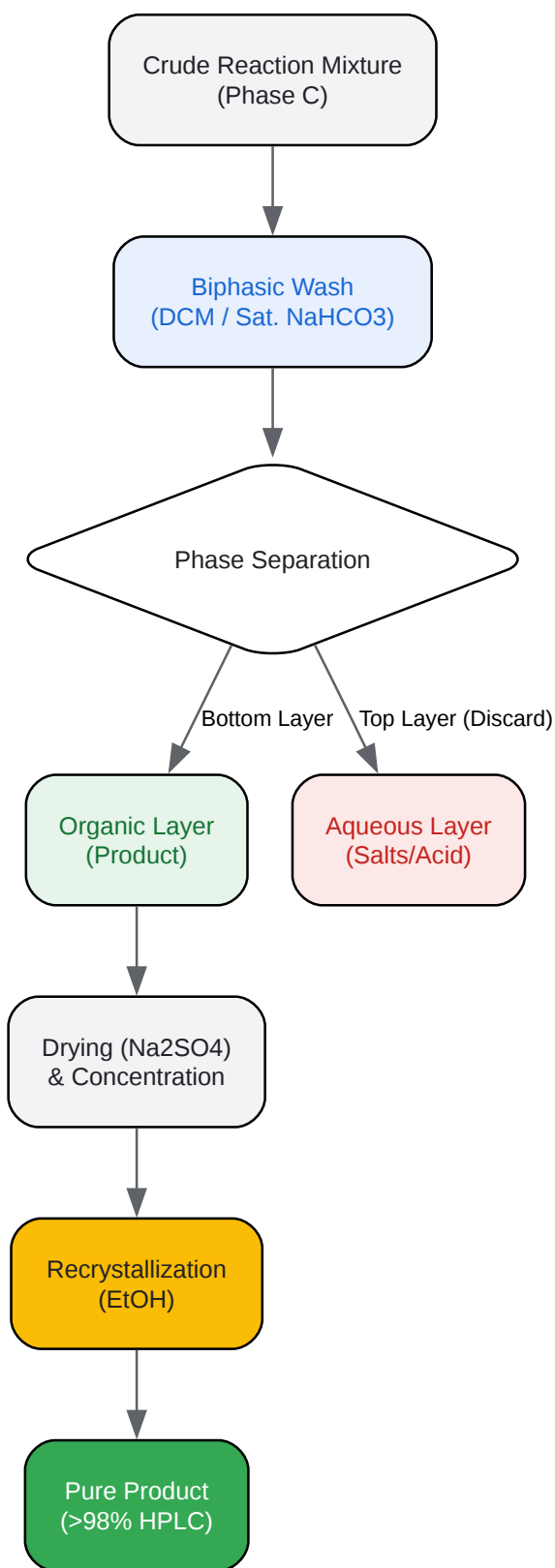
= 222.
- Final Product (Amide):
 - Appearance: Off-white to pale yellow solid.
 - ¹H NMR (DMSO-d₆): Look for triplet (~1.1 ppm, CH

) and quartet (~2.4 ppm, CH

) of the propanamide group. The amide NH singlet typically appears ~10.0 ppm.
 - MS (ESI+): [M+H]

= 278.3.

Workflow Logic Diagram



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Figure 2: Purification workflow for the final acylation step.

References

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